

cephalexin degradation photocatalytic process advanced oxidation

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Compound Focus: Cephalexin

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Introduction to Cephalexin Degradation via Photocatalysis

The widespread use of **cephalexin** (CPX), a cephalosporin antibiotic, poses a significant environmental challenge due to its persistence in water and potential to foster antibiotic-resistant genes [1]. Advanced Oxidation Processes (AOPs), particularly heterogeneous photocatalysis, have emerged as efficient and environmentally friendly technologies for the removal of such recalcitrant compounds from contaminated water sources [2] [1]. These processes operate on the principle of generating highly reactive radical species (e.g., hydroxyl radicals) that can mineralize organic pollutants into less harmful end-products [1].

This document provides a detailed experimental framework for the photocatalytic degradation of **cephalexin** using some of the most effective and recently developed catalyst systems.

Comparative Summary of Photocatalytic Systems

The table below summarizes key performance data and optimal conditions for three distinct photocatalytic systems as reported in recent literature.

*Table 1: Comparative summary of photocatalytic systems for **cephalexin** degradation.*

Photocatalyst	Optimal Catalyst Loading	Optimal CPX Concentration	Optimal pH	Light Source	Degradation Efficiency / Rate Constant	Key Findings
TiO ₂ Nanoparticles (Anatase) [3]	0.5 g/L	Up to 20 mg/L	Not specified	365 nm UV light	Complete degradation achieved; Rate constants: 0.023 min ⁻¹ and 0.422 min ⁻¹	Process is non-spontaneous and endothermic; Degradants are less antibacterial.
Fe-TiO ₂ -Bi ₂ O ₃ Nanocomposite [2]	1.5 g/L	5 mg/L	9	50 W LED (395-400 nm)	74% in 240 min	Visible-light active; Performance enhanced to 96% in 120 min under UV.
ZnO Nanowires [4]	20 - 80 mg/L	Not specified	Circumneutral to Alkaline (7.2 - 9.2)	Simulated Sunlight	Rate constants: 0.119 - 0.252 min ⁻¹	•OH and O ₂ ^{•-} are primary radicals; HCO ₃ ⁻ and NOM inhibit degradation.

Detailed Experimental Protocols

Protocol A: Degradation using TiO₂ Nanoparticles (Anatase)

This protocol is adapted from Roslan et al. (2025), which provides foundational insights into the kinetics and thermodynamics of **cephalexin** (CEP) degradation [3].

- Catalyst Preparation:** Use commercially available anatase TiO₂ nanoparticles. Alternatively, synthesize via sol-gel or hydrothermal methods.

- **Reaction Setup:**
 - Prepare a CEP solution in ultrapure water at the desired initial concentration (e.g., 20 mg/L).
 - Introduce the catalyst into the solution at a loading of 0.5 g/L.
 - Adjust the pH of the mixture using dilute NaOH or HNO₃ as required by the experimental design.
 - Place the reaction mixture in a photoreactor equipped with a 365 nm UV light source. Maintain constant stirring and temperature control (e.g., 25°C).
- **Experimental Procedure:**
 - Stir the catalyst-pollutant mixture in the dark for 30-60 minutes to establish adsorption-desorption equilibrium.
 - Turn on the UV lamp to initiate the photocatalytic reaction.
 - Collect samples at regular intervals (e.g., 0, 5, 15, 30, 60, 120 min).
 - Centrifuge or filter samples (0.22 μm membrane) to remove catalyst particles before analysis.
- **Analysis & Characterization:**
 - **CEP Concentration:** Analyze by High-Performance Liquid Chromatography (HPLC) with a C18 column and a UV detector at 261 nm.
 - **Degradation Intermediates:** Identify using Liquid Chromatography-Mass Spectrometry (LC-MS).
 - **Antibacterial Activity:** Assess the toxicity of degradants using standard antibacterial assays (e.g., against *E. coli*).

Protocol B: Degradation using a Novel Fe–TiO₂–Bi₂O₃ Nanocomposite

This protocol, based on a 2025 study, outlines the use of a doped, visible-light-active ternary nanocomposite [2].

- **Catalyst Synthesis (Sol-Gel Method):**
 - Prepare a titanium precursor solution (e.g., titanium isopropoxide in ethanol).
 - Dope the solution with Iron (III) nitrate nonahydrate to achieve 3 wt% Fe, and Bismuth (III) nitrate to achieve 11 wt% Bi₂O₃.
 - Hydrolyze the mixture under controlled conditions to form a gel.
 - Age the gel, dry it, and calcine it at an appropriate temperature (e.g., 450-500°C) to obtain the crystalline Fe–TiO₂–Bi₂O₃ nanocomposite.
- **Reaction Setup & Optimization:**
 - Use a central composite design (CCD) to model and optimize parameters: catalyst loading (0.5-1.5 g/L), CPX concentration (5-15 mg/L), and initial pH (3-9).
 - The reactor should be equipped with a 50 W LED lamp emitting visible light in the 395-400 nm range.
- **Experimental Procedure:**
 - Follow a similar adsorption and sampling procedure as in Protocol A.
 - For enhanced degradation, a 15W UV lamp can be used as an alternative light source.
- **Catalyst Characterization:**

- **XRD:** To confirm crystal structure and phase composition.
- **FESEM:** To analyze surface morphology.
- **DRS:** To determine the band gap and confirm visible-light absorption.
- **FTIR:** To identify functional groups.

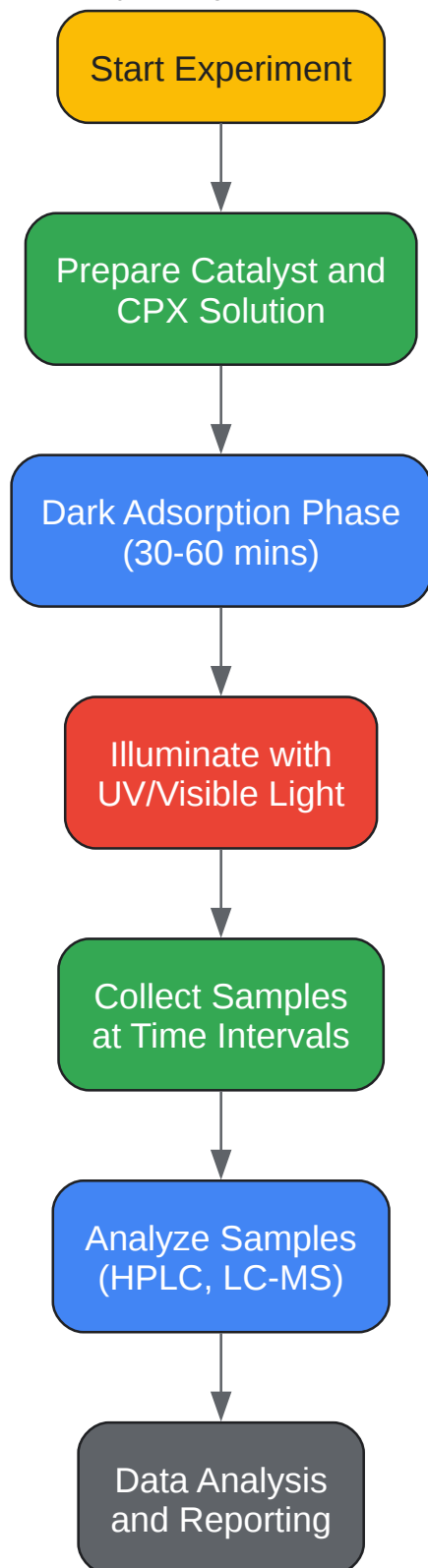
Cephalexin Degradation Pathways and Workflow

The degradation of **cephalexin** by photocatalytic AOPs follows a consistent mechanistic workflow, leading to the formation of less harmful products.

General Workflow of Photocatalytic Degradation

The following diagram illustrates the sequential steps involved in a standard photocatalytic degradation experiment.

Photocatalytic Degradation Workflow



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Diagram 1: A generalized workflow for conducting photocatalytic degradation experiments.

Proposed Degradation Pathways

Liquid Chromatography-Mass Spectrometry (LC-MS) analysis reveals that the primary degradation pathways for **cephalexin** involve attacks on its core structure by generated radicals [3] [4].

- **Initial Attack:** The primary step is the ring opening of the β -lactam moiety, driven by redox reactions with hydroxyl radicals ($\bullet\text{OH}$) and superoxide radicals ($\text{O}_2\bullet^-$) [3] [4].
- **Subsequent Reactions:** The initial breakdown is followed by successive reactions including:
 - **Hydroxylation:** Addition of hydroxyl groups to the aromatic ring or other reactive sites.
 - **Decarboxylation:** Removal of carboxyl groups.
 - **Demethylation:** Removal of methyl groups.
 - **Dealkylation:** Cleavage of alkyl side chains [3] [4].
- **Final Products:** These reactions lead to the fragmentation of the parent molecule into smaller, simpler organic acids and eventually to mineralized end products (CO_2 and H_2O). Critically, studies confirm that these degradants exhibit significantly lower antibacterial activity compared to the parent **cephalexin**, reducing the overall ecological threat [3].

Conclusion and Implementation Notes

The protocols outlined demonstrate that photocatalytic AOPs are a viable and powerful technology for the remediation of water contaminated with **cephalexin**. The choice of catalyst allows for flexibility, from highly efficient UV-driven TiO_2 systems to modern visible-light-active composites like $\text{Fe-TiO}_2\text{-Bi}_2\text{O}_3$.

For researchers implementing these protocols, it is crucial to:

- **Characterize Catalysts Thoroughly:** Confirm the structure, morphology, and optical properties of synthesized catalysts via XRD, SEM, and DRS.
- **Monitor Intermediates:** Use LC-MS to track degradation pathways and ensure the formation of less toxic intermediates.
- **Assess Environmental Impact:** Always couple degradation efficiency studies with antibacterial activity tests to evaluate the true environmental benefit of the process.

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